

3-Methyl-2-heptanol chemical and physical properties

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An In-depth Technical Guide to the Chemical and Physical Properties of 3-Methyl-2-heptanol

Introduction

3-Methyl-2-heptanol is a secondary alcohol with a branched eight-carbon chain. Its chemical and physical properties are of interest to researchers in various fields, including organic synthesis and analytical chemistry. This guide provides a comprehensive overview of its key characteristics, supported by experimental protocols for their determination.

Chemical and Physical Properties

The fundamental chemical and physical properties of **3-Methyl-2-heptanol** are summarized in the table below. These properties are crucial for its handling, application in chemical reactions, and identification.



Property	Value
Molecular Formula	C ₈ H ₁₈ O[1][2]
Molecular Weight	130.23 g/mol [1][3][4]
IUPAC Name	3-methylheptan-2-ol[1][2]
CAS Registry Number	31367-46-1[1][5] (for racemic mixture)
Boiling Point	167.2 °C at 760 mmHg[6]
Melting Point	-85 °C[6]
Density	0.823 g/cm ³ [6]
Vapor Pressure	0.567 mmHg at 25 °C[6]
Flash Point	64.2 °C[6]
Refractive Index	1.4250[6]
Water Solubility	As with other medium-chain alcohols, 3-Methyl-2-heptanol is expected to have low solubility in water due to its significant nonpolar hydrocarbon portion.[7][8]
XLogP3	2.7[1][2]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **3-Methyl-2-heptanol**.

- Infrared (IR) Spectroscopy: The IR spectrum of **3-Methyl-2-heptanol** is available and would be expected to show a characteristic broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching of the alcohol functional group.[9][10]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data for 3-Methyl-2-heptanol is also available, providing information about its fragmentation pattern which is useful for its identification.[4][5][11]



Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of **3-Methyl-2-heptanol**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[12][13]

Apparatus:

- Thiele tube or similar heating bath (e.g., MelTemp apparatus)[14][15]
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Liquid paraffin or other suitable heating oil
- Bunsen burner or hot plate

Procedure:

- Fill the small test tube with 2-3 mL of 3-Methyl-2-heptanol.[12]
- Place the capillary tube, with its open end downwards, into the test tube containing the sample.[12]
- Attach the test tube to the thermometer using a rubber band or thread.
- Immerse the setup in the Thiele tube containing the heating oil, ensuring the sample is level with the thermometer bulb.[15]
- Gently heat the side arm of the Thiele tube.[15]



- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- When a steady stream of bubbles is observed, stop heating.[16]
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[16]

Determination of Density

Density is the mass of a substance per unit volume.

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[17][18]
- Add a known volume (e.g., 20 mL) of 3-Methyl-2-heptanol to the graduated cylinder. Record the volume precisely.[17][19]
- Measure and record the combined mass of the graduated cylinder and the liquid.[17][18]
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder from the combined mass.
- Calculate the density using the formula: Density = Mass / Volume.[20]

Determination of Solubility in Water

This protocol determines the miscibility of **3-Methyl-2-heptanol** in water.

Apparatus:

Test tubes



Pipettes or droppers

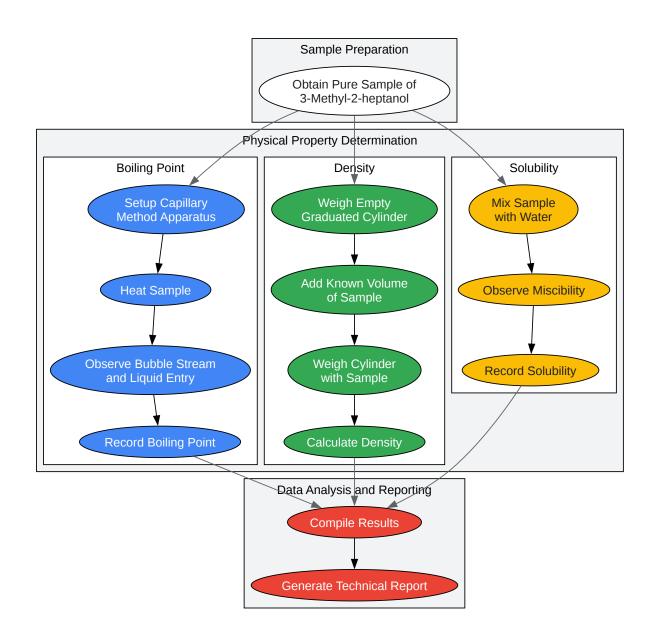
Procedure:

- Place a small, measured amount (e.g., 1 mL) of distilled water into a test tube.
- Add a few drops of 3-Methyl-2-heptanol to the test tube.
- Shake the test tube vigorously for 10-20 seconds.[21]
- Allow the mixture to stand and observe if two distinct layers form (immiscible), if the liquid is cloudy (partially soluble), or if a single clear solution results (soluble).[21][22]
- Record the observation. Given its structure, 3-Methyl-2-heptanol is expected to be sparingly soluble or immiscible in water.[7]

Logical Workflow Visualization

The following diagram illustrates a typical workflow for the experimental characterization of the physical properties of a liquid chemical like **3-Methyl-2-heptanol**.





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